

Exploring the bioavailability of Entamizole formulations

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Compound of Interest

Compound Name: *Entamizole*

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An In-Depth Technical Guide to the Bioavailability of **Entamizole** Formulations

For: Researchers, Scientists, and Drug Development Professionals

Introduction

Entamizole is a brand name for combination drug products used in the treatment of amoebiasis, giardiasis, and other protozoal and anaerobic bacterial infections. The specific active pharmaceutical ingredients (APIs) can vary, with common formulations including a combination of Metronidazole and Diloxanide Furoate, or Ofloxacin and Ornidazole. The therapeutic efficacy of these oral formulations is fundamentally dependent on their bioavailability—the rate and extent to which the active drug ingredients are absorbed from the dosage form and become available at the site of action.

This technical guide provides a comprehensive exploration of the bioavailability of the constituent components of **Entamizole** formulations. It consolidates quantitative pharmacokinetic data from various studies, details the experimental methodologies used to assess bioavailability, and presents visual workflows and pathways to elucidate key processes.

Section 1: Bioavailability and Pharmacokinetic Profiles of Active Ingredients

The oral bioavailability of the APIs commonly found in **Entamizole** formulations is generally high, ensuring effective systemic concentrations are reached to combat infections.

Metronidazole

Metronidazole is a Biopharmaceutics Classification System (BCS) Class I drug, characterized by high solubility and high permeability.^[1] Its oral absorption is excellent, with bioavailability often reported as greater than 90%.^{[1][2][3]}

Table 1: Pharmacokinetic Parameters of Oral Metronidazole Formulations in Healthy Adults

Formulation (Dose)	C _{max} (µg/mL)	T _{max} (hr)	AUC (µg·hr/mL)	T _½ (hr)	Bioavailability (%)	Reference
Tablet A (400 mg)	8.4 ± 1.5	1.2 ± 0.4	64.6 ± 12.3	6.8 ± 1.1	84.1	[4]
Tablet B (400 mg)	7.9 ± 1.6	1.3 ± 0.5	61.5 ± 11.2	6.1 ± 0.7	80.4	[4]
Tablet (250 mg)	3.7	~1.0	-	8.8 - 10.5	-	[5]
Tablet (500 mg)	9.8	~1.0	-	8.8 - 10.5	-	[5]
Tablet (400 mg, Test)	8.71 ± 2.07	1.50 (0.75-3.00)	82.25 ± 17.55	7.39 ± 1.21	-	[6]
Tablet (400 mg, Ref.)	8.88 ± 1.96	1.50 (0.75-3.00)	90.35 ± 17.96	7.31 ± 1.13	-	[6]

C_{max}: Maximum plasma concentration; T_{max}: Time to reach C_{max}; AUC: Area under the plasma concentration-time curve; T_½: Elimination half-life. Data are presented as mean ± SD or range where applicable.

Studies comparing different commercial tablet formulations of metronidazole have consistently found them to be bioequivalent, meeting regulatory standards.^{[6][7]} This indicates that despite minor variations in excipients and manufacturing processes, the in vivo performance of these immediate-release tablets is comparable.

Diloxanide Furoate

Diloxanide furoate is a prodrug that is hydrolyzed in the gastrointestinal tract to release the active luminal amoebicide, diloxanide.^{[8][9][10]} This luminal activity is crucial for eradicating cysts. While the furoate ester is slowly absorbed, the parent diloxanide is rapidly absorbed with a systemic bioavailability of approximately 90%.^{[8][9]} About 10% of the dose remains in the GI lumen to exert its therapeutic effect.^[11]

Table 2: Pharmacokinetic Properties of Diloxanide Furoate

Parameter	Value / Description	Reference
Absorption	Slowly absorbed from the GI tract. Hydrolyzed to active diloxanide.	^[9]
Bioavailability	~90% (as parent diloxanide).	^{[8][9]}
Metabolism	Hydrolyzed in the intestinal lumen. Absorbed diloxanide is extensively conjugated with glucuronic acid.	^{[9][11]}
Peak Plasma Time	~2 hours (for absorbed diloxanide).	^[9]
Duration of Action	~6 hours.	^[9]
Excretion	~90% excreted in urine as glucuronide metabolite; ~10% in feces as diloxanide.	^{[8][9]}

Ofloxacin and Ornidazole Combination

This combination leverages the broad-spectrum antibacterial activity of ofloxacin (a fluoroquinolone) and the antiprotozoal/anaerobic antibacterial activity of ornidazole (a nitroimidazole). Both drugs are well-absorbed orally.

Table 3: Pharmacokinetic Parameters of Oral Ofloxacin and Ornidazole

API (Dose)	Bioavailability (%)	Tmax (hr)	T _{1/2} (hr)	Metabolism/ Excretion	Reference
Ofloxacin	~98%	1 - 2	4 - 5	Primarily renal excretion.	[12] [13]
Ornidazole	~90%	~3	~13	Primarily hepatic metabolism. 85% of a single dose is eliminated within the first five days.	[12] [14]

Tmax: Time to reach maximum plasma concentration; T_{1/2}: Elimination half-life.

The high oral bioavailability of both ofloxacin and ornidazole ensures that therapeutic concentrations are rapidly achieved.[\[12\]](#)[\[15\]](#)

Section 2: Experimental Protocols for Bioavailability Assessment

The assessment of bioavailability relies on a combination of in vivo pharmacokinetic studies and in vitro performance tests.

In Vivo Bioequivalence Study Protocol (Human)

This protocol outlines a typical single-dose, randomized, two-way crossover study to compare a test formulation against a reference formulation.

- **Subject Selection:** A cohort of healthy adult volunteers (e.g., n=24) is selected after screening for inclusion/exclusion criteria. All subjects provide informed consent.
- **Study Design:** A randomized, two-period, two-sequence, crossover design is employed with a washout period of at least seven days between doses.[\[6\]](#)
- **Drug Administration:** Subjects fast overnight before receiving a single oral dose of either the test or reference formulation with a standardized volume of water.[\[16\]](#)
- **Blood Sampling:** Venous blood samples are collected in heparinized tubes at predefined time points: pre-dose (0 hr) and at 0.25, 0.5, 1, 1.5, 2, 4, 6, 8, 12, 24, and 36 hours post-dose.[\[16\]](#)
[\[17\]](#)
- **Plasma Processing:** Plasma is immediately separated by centrifugation and stored at -80°C until analysis.[\[16\]](#)
- **Bioanalytical Method:** Plasma concentrations of the drug and its major metabolites are determined using a validated high-performance liquid chromatography (HPLC) or LC-MS/MS method.[\[6\]](#)
- **Pharmacokinetic Analysis:** Key parameters including C_{max}, T_{max}, AUC_{0-t}, and AUC_{0-∞} are calculated from the plasma concentration-time profiles for each subject.
- **Statistical Analysis:** An analysis of variance (ANOVA) is performed on the log-transformed C_{max} and AUC data. The 90% confidence intervals for the ratio of the geometric means (test/reference) are calculated. Bioequivalence is concluded if the 90% CIs fall within the range of 80-125%.[\[6\]](#)

In Vitro Dissolution Testing Protocol (USP Apparatus 1)

This method is used to assess the drug release characteristics of solid oral dosage forms.

- **Apparatus:** USP Dissolution Apparatus 1 (Basket method).[\[18\]](#)
- **Dissolution Media:** Testing is typically performed in multiple media to simulate the pH conditions of the gastrointestinal tract. Standard media include:
 - 900 mL of 0.1 N HCl (pH 1.2)

- 900 mL of Acetate Buffer (pH 4.5)
- 900 mL of Phosphate Buffer (pH 6.8)[18][19]
- Test Conditions:
 - Temperature: $37 \pm 0.5^{\circ}\text{C}$
 - Rotation Speed: 100 rpm[20][21]
- Procedure:
 - One tablet is placed in each of the six dissolution baskets.
 - The apparatus is started, and samples (e.g., 5 mL) are withdrawn from each vessel at specified time points (e.g., 10, 15, 20, 30, 45, and 60 minutes).[18][19]
 - An equal volume of fresh, pre-warmed medium is immediately added to maintain a constant volume.[20]
- Sample Analysis: The amount of dissolved drug in each sample is quantified using a validated UV-Vis spectrophotometry or HPLC method.[18][22]
- Data Analysis: The cumulative percentage of drug dissolved is plotted against time to generate a dissolution profile. Similarity (f2) and difference (f1) factors are calculated to compare profiles between formulations.[19]

Caco-2 Permeability Assay Protocol

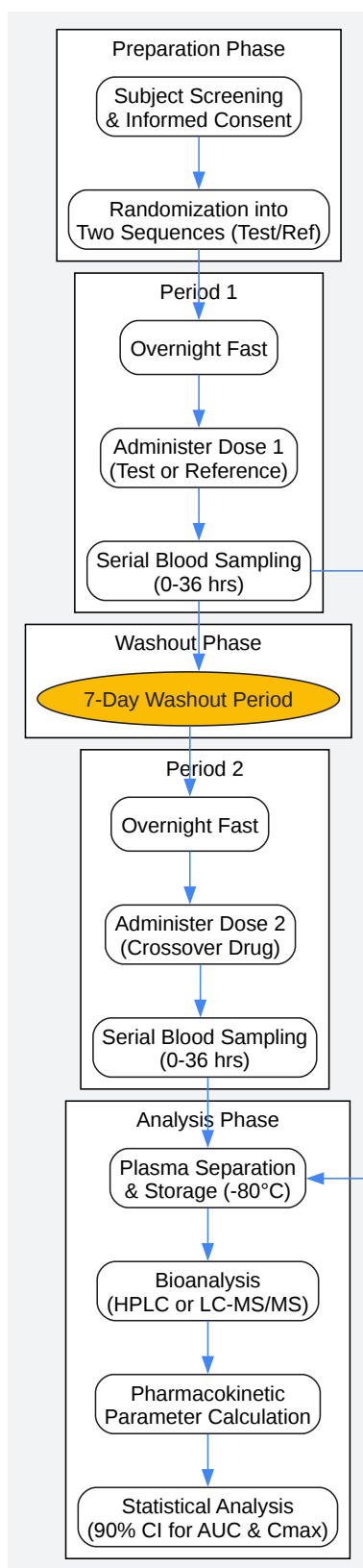
This in vitro model is the industry standard for predicting human intestinal drug absorption and identifying substrates of efflux transporters.[23]

- Cell Culture: Caco-2 cells are seeded on semi-permeable filter supports (e.g., Transwell™ inserts) and cultured for 21 days to allow them to differentiate and form a polarized monolayer with tight junctions.[23]
- Monolayer Integrity Check: The integrity of the cell monolayer is confirmed by measuring the Transepithelial Electrical Resistance (TEER) before the experiment.

- Permeability Assessment (Apical to Basolateral):
 - The culture medium is replaced with a transport buffer.
 - The test compound is added to the apical (donor) compartment.
 - The plate is incubated at 37°C with gentle shaking.
 - At predetermined time points (e.g., 2 hours), samples are taken from the basolateral (receiver) compartment.[\[24\]](#)
- Efflux Assessment (Basolateral to Apical): To determine if the compound is a substrate for efflux pumps (like P-glycoprotein), the experiment is reversed. The compound is added to the basolateral (donor) compartment, and samples are taken from the apical (receiver) compartment.
- Sample Analysis: The concentration of the compound in the donor and receiver compartments is quantified by LC-MS/MS.
- Data Calculation: The apparent permeability coefficient (Papp) is calculated using the following equation: $P_{app} \text{ (cm/s)} = (dQ/dt) / (A * C_0)$ Where:
 - dQ/dt is the rate of drug appearance in the receiver compartment.
 - A is the surface area of the filter membrane.
 - C_0 is the initial concentration in the donor compartment.
- Efflux Ratio (ER): The ER is calculated as $P_{app} \text{ (B-A)} / P_{app} \text{ (A-B)}$. An ER greater than 2 suggests the compound is subject to active efflux.[\[24\]](#)

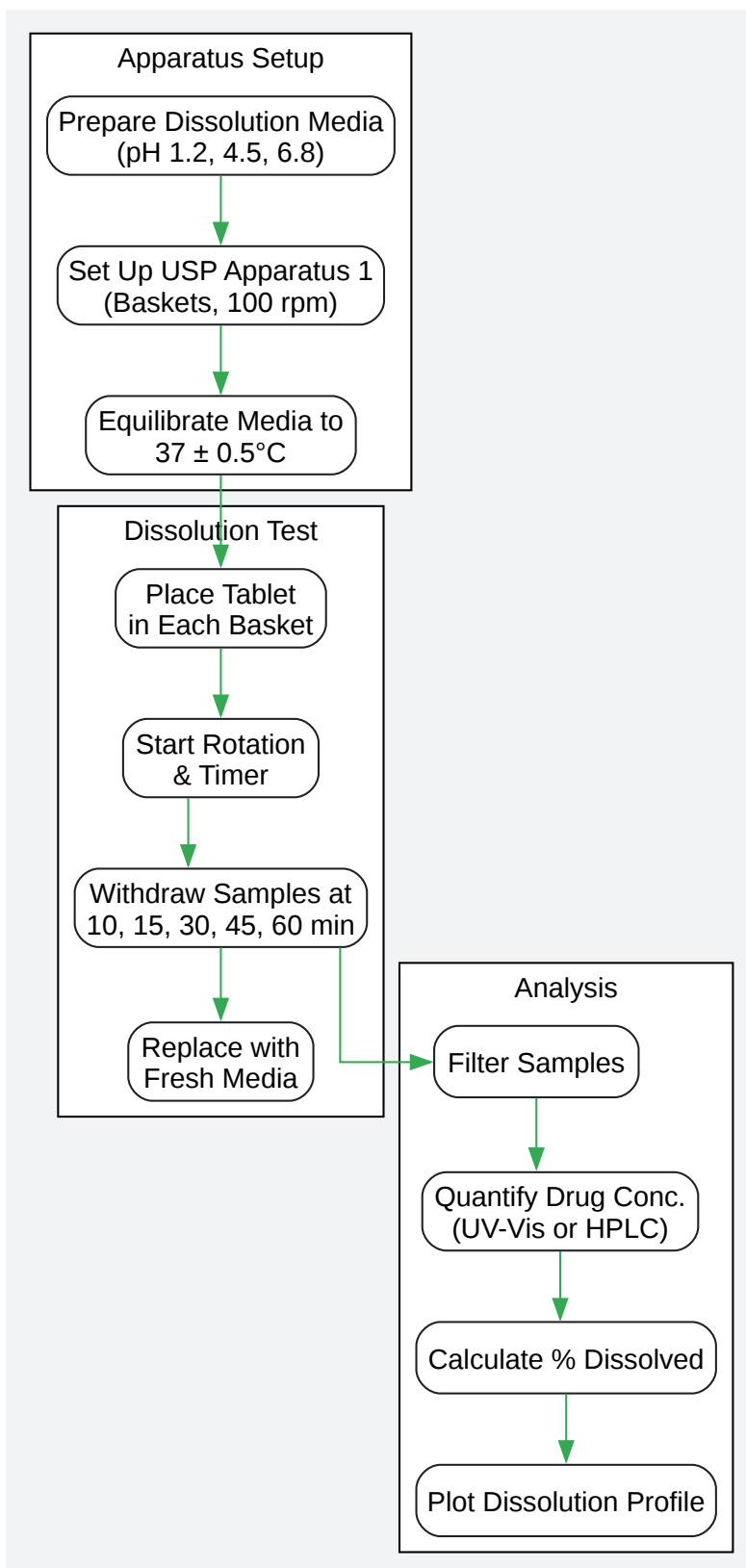
Section 3: Visualizing Methodologies and Pathways

Diagrams created using Graphviz provide clear visual representations of experimental workflows and logical relationships.



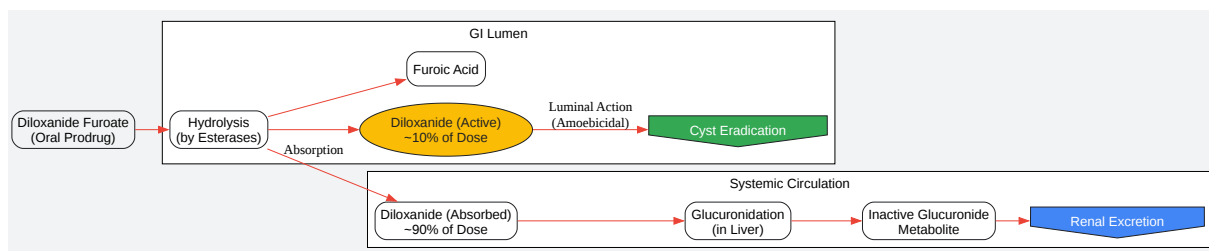
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Caption: Workflow for a typical in vivo human bioequivalence study.



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Caption: Workflow for in vitro dissolution testing of tablets.



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Caption: Absorption and activation pathway of Diloxanide Furoate.

Conclusion

The bioavailability of **Entamizole** formulations is dictated by the well-characterized pharmacokinetic properties of their active ingredients. Metronidazole, Ofloxacin, and Ornidazole are all rapidly and extensively absorbed, ensuring high systemic availability. Diloxanide Furoate exhibits a dual action by design: as a prodrug, its slow absorption maintains a high luminal concentration of active diloxanide for local amoebicidal effects, while the absorbed portion also contributes to systemic exposure. The established bioequivalence among various generic formulations of these APIs, particularly Metronidazole, underscores the reliability of their clinical performance. The combination of robust in vivo and in vitro testing methodologies provides a comprehensive framework for ensuring the quality, efficacy, and interchangeability of these critical anti-infective formulations.

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